

Diethylene glycol diacetate molecular weight and formula

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Compound of Interest

Compound Name: Diethylene glycol diacetate

Cat. No.: B166463

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A Technical Overview of Diethylene Glycol Diacetate

Diethylene glycol diacetate is a chemical compound with applications in various industrial processes. This document provides core information regarding its molecular formula and weight.

Chemical Identity

Below is a summary of the key identifiers for **diethylene glycol diacetate**.

Identifier	Value
Chemical Formula	C8H14O5[1][2][3]
Molecular Weight	190.19 g/mol [1][2][3]
IUPAC Name	2-(2-acetyloxyethoxy)ethyl acetate[1][4]
CAS Number	628-68-2[1][2][3][5]

Diethylene glycol diacetate is an acetate ester formed from the condensation of the two hydroxy groups of diethylene glycol with two molecules of acetic acid.[1][5] It is also known by several synonyms, including 2,2'-Oxybisethanol diacetate, Bis(2-acetoxyethyl) ether, and Oxydiethylene acetate. This compound is utilized as a coagulating agent in the production of

polyester fibers and can be used in the synthesis of PROTACs (Proteolysis Targeting Chimeras).[2][5]

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References

- 1. Diethylene glycol, diacetate | C₈H₁₄O₅ | CID 69411 - PubChem [pubchem.ncbi.nlm.nih.gov]
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